

Methyl p-Methoxyhydrocinnamate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl p-methoxyhydrocinnamate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling information for **Methyl p-Methoxyhydrocinnamate** (also known as Methyl 3-(4-methoxyphenyl)propanoate), CAS Number 15823-04-8. The information is compiled from various safety data sheets and chemical databases to assist in the safe use and management of this compound in a laboratory and research setting.

Chemical and Physical Properties

Methyl p-methoxyhydrocinnamate is a solid compound with a molecular weight of 194.23 g/mol. [\[1\]](#)[\[2\]](#) Its properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1][3]
Molecular Weight	194.23 g/mol	[1][2][3]
Appearance	Solid	[1][3]
Melting Point	37-41 °C	[1][3]
Boiling Point	120 °C	[1][3]
Flash Point	> 110 °C (>230.0 °F) - closed cup	[1][3]
Synonyms	Methyl 3-(4-methoxyphenyl)propanoate, Methyl p-methoxyphenylpropionate, 4-Methoxyhydrocinnamic acid methyl ester	[1][2]
CAS Number	15823-04-8	[1][2][3]
InChI Key	AKQLYAFBUYHFCK-UHFFFAOYSA-N	[1][2][3]
SMILES	COC(=O)CCc1ccc(OC)cc1	[1][3]

Hazard Identification and GHS Classification

The hazard classification for **Methyl p-Methoxyhydrocinnamate** is not consistently reported across all sources, indicating that its toxicological properties have not been thoroughly investigated. Some sources suggest potential hazards, while others do not classify it as hazardous.

Hazard Statement	GHS Classification	Source(s)
Causes skin irritation	Skin Irrit. 2	[4] [5]
Causes serious eye irritation	Eye Irrit. 2A	[4] [5]
May cause respiratory irritation	STOT SE 3	[5] [6]
Harmful if swallowed	Acute Tox. 4	[4]

It is crucial to handle this compound with care, assuming it may possess these potential hazards until more definitive data is available.

Toxicological Information

Detailed toxicological data for **Methyl p-Methoxyhydrocinnamate** is largely unavailable. Most safety data sheets indicate that the toxicological properties have not been fully investigated.[\[4\]](#)[\[6\]](#) No specific LD50 or LC50 values have been identified in the reviewed literature.

Handling and Storage

4.1 Handling Precautions:

- Handle in accordance with good industrial hygiene and safety practices.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Use in a well-ventilated area.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, gloves, and a lab coat.[\[1\]](#) For operations that may generate dust, a type N95 (US) dust mask is recommended.[\[3\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

4.2 Storage Conditions:

- Store in a tightly closed container.

- Keep in a dry, cool, and well-ventilated place.[\[7\]](#)
- Storage class is typically 13 - Non Combustible Solids.[\[1\]](#)[\[3\]](#)

First Aid Measures

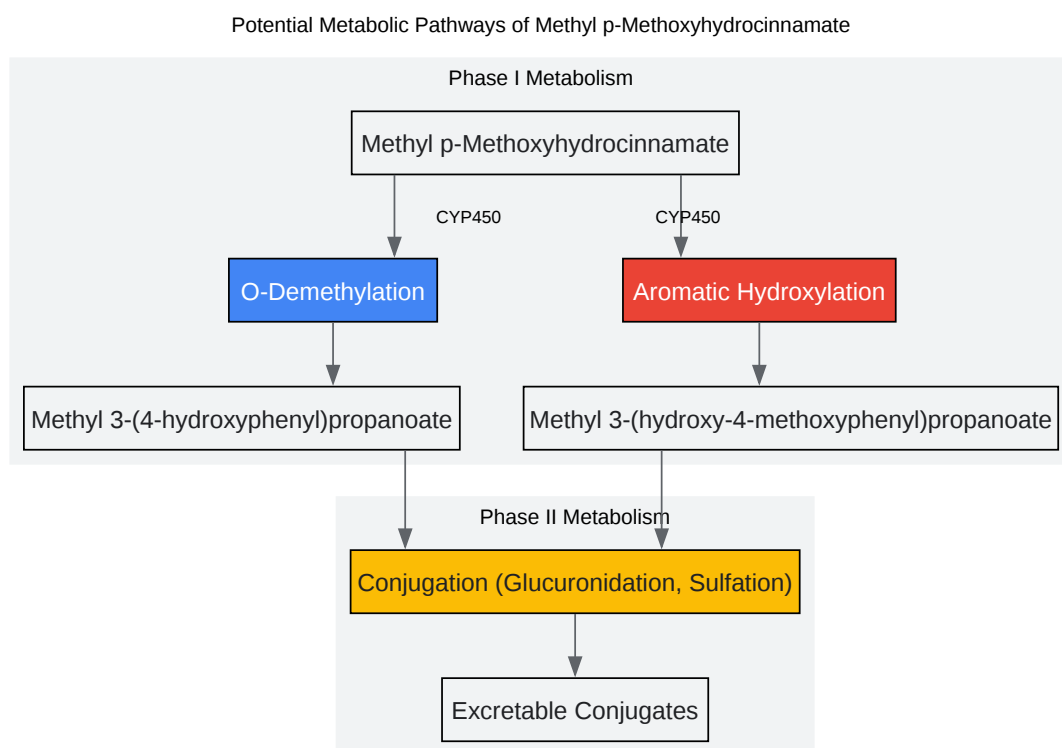
Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation develops.	[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[4]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[4]

Accidental Release Measures

- Use personal protective equipment to avoid dust formation and contact with the substance.
[\[4\]](#)
- Sweep up the spilled material and shovel into a suitable, closed container for disposal.[\[4\]](#)
- Prevent product from entering drains.[\[4\]](#)
- Evacuate personnel to safe areas and ensure adequate ventilation.[\[4\]](#)

Potential Metabolic Pathways

While specific metabolic studies on **Methyl p-Methoxyhydrocinnamate** are not available, data from structurally related compounds, such as anisole (methoxybenzene), can provide insights into its potential metabolic fate. The p-methoxyphenyl group is a common feature, and its metabolism has been studied.[8][9] Potential metabolic reactions include O-demethylation and aromatic hydroxylation.



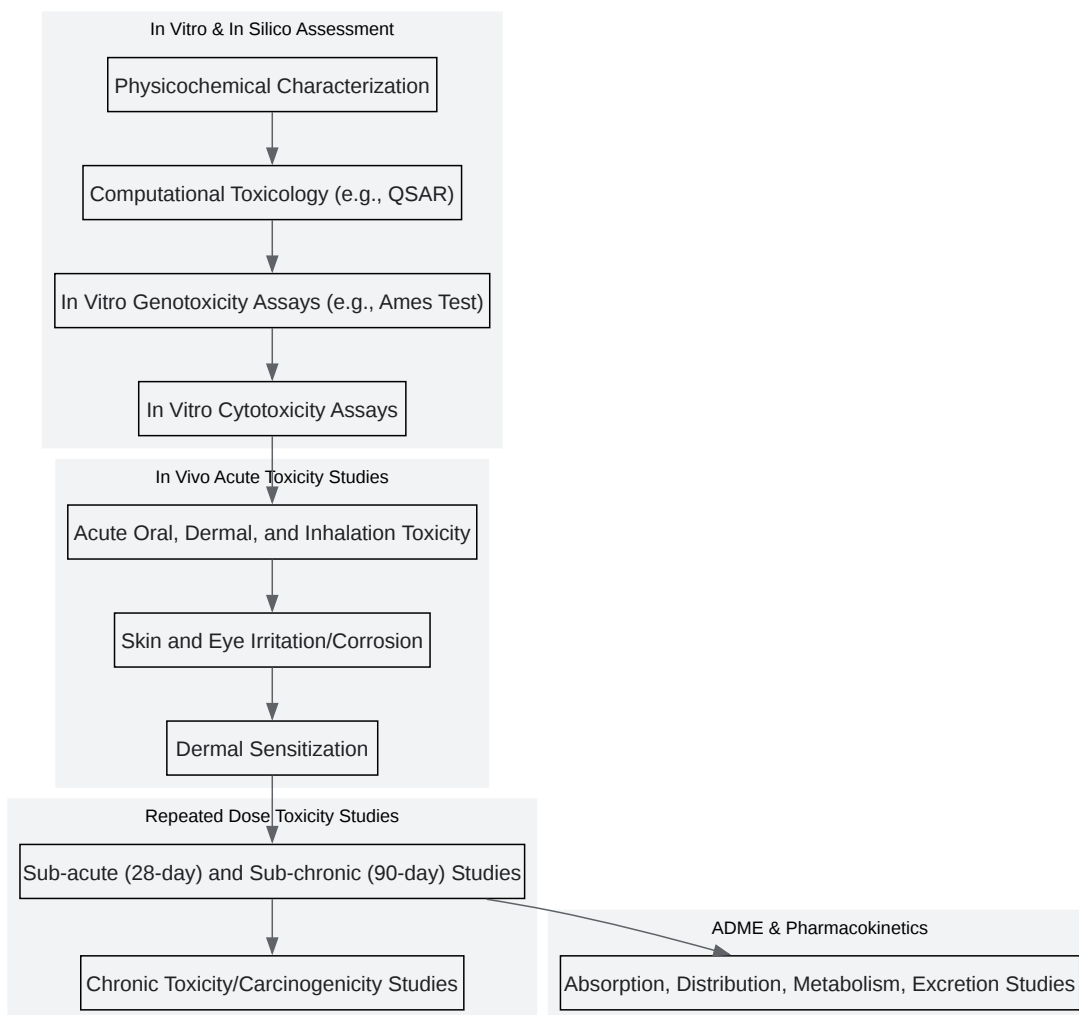
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Caption: Potential metabolic pathways based on related compound data.

Experimental Protocols: A Generalized Workflow

Specific experimental protocols for the safety assessment of **Methyl p-Methoxyhydrocinnamate** are not publicly available. However, a standard workflow for evaluating the safety of a new chemical entity is presented below. This generalized protocol outlines the typical steps involved in toxicological and safety pharmacology studies.

Generalized Workflow for Chemical Safety Assessment

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